

Chemical and Application Profile of Acetophenazine

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Compound Focus: Acetophenazine

CAS No.: 2751-68-0

Cat. No.: S516976

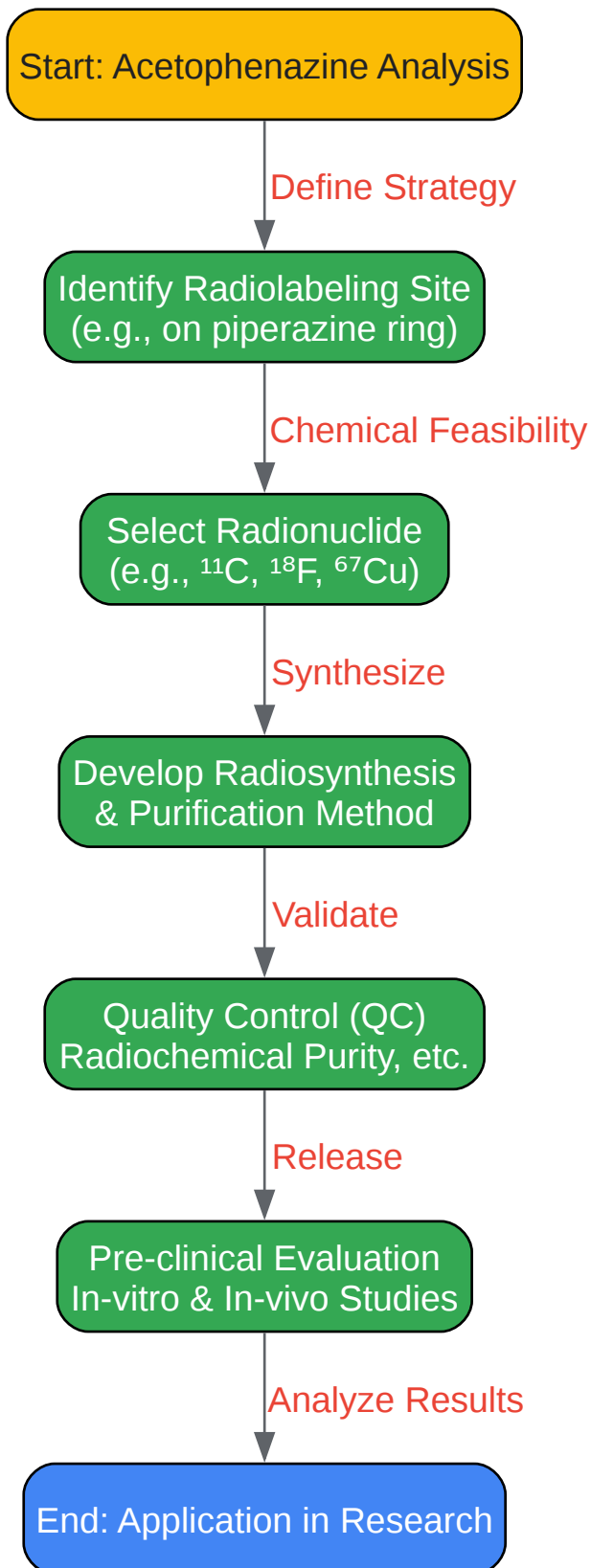
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The table below summarizes the key available information on **Acetophenazine**, which is a phenothiazine derivative and an antipsychotic agent that primarily functions as a dopamine D2 receptor antagonist [1].

Property	Description
IUPAC Name	Information not available in search results
CAS Number	2751-68-0 [1]
Molecular Formula	C ₂₃ H ₂₉ N ₃ O ₂ S [1]
Molecular Weight	411.56 g/mol [1]
Appearance	Light yellow to yellow solid [1]
Mechanism of Action	Dopamine D2 receptor antagonist [1]
Primary Application	Research on psychotic disorders (e.g., schizophrenia) and anxious depression [1]
Radioactive Labeling	Information not found in search results

Proposed Workflow for Radiolabeling Acetophenazine

Given the lack of direct protocols, the following diagram outlines a logical, high-level workflow for developing a radiolabeling method for **Acetophenazine**. This approach is inferred from general radiopharmaceutical development practices, particularly for compounds with similar structures [2].



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Pathways to Finding Specific Protocols

Since specific radioactive labeling techniques for **acetophenazine** are not publicly available in the searched sources, here are some suggestions for how you might locate this highly specialized information:

- **Search Patent Databases:** The synthesis pathway for a drug molecule is often detailed in its patent. Searching platforms like Google Patents or the USPTO using the CAS number **2751-68-0** [1] or the compound name may yield the original patent, which could contain synthetic routes that can be adapted for radiolabeling [3].
- **Consult Specialized Literature:** Techniques for labeling complex organic molecules are frequently published in journals focused on **nuclear medicine, radiochemistry, or radiopharmacy** [2]. You may have success searching for papers on the radiolabeling of other **phenothiazine derivatives**, as the methods could be analogous.
- **Inquire with Manufacturers:** Companies that supply **acetophenazine** for research, such as MedChemExpress (cited in the search results), may have in-house technical data or be able to direct you to relevant resources [1].

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References

1. Acetophenazine | Antipsychotic Agent [medchemexpress.com]
2. Highlight selection of radiochemistry and radiopharmacy ... [ejnmmipharmchem.springeropen.com]
3. US20240336641A1 - 3-pyrrolidine-indole derivatives as ... [patents.google.com]

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